

# A Comparative Benchmarking Guide: $\text{CuInSe}_2$ vs. Silicon Solar Cell Efficiency

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Copper indium selenide*

Cat. No.: *B076934*

[Get Quote](#)

In the ever-evolving landscape of photovoltaic research, the pursuit of higher solar energy conversion efficiency remains a primary driver of innovation. While silicon-based solar cells have long dominated the market, thin-film technologies, particularly Copper Indium diSelenide ( $\text{CuInSe}_2$ ) and its alloys like Copper Indium Gallium diSelenide (CIGS), present a compelling alternative. This guide provides a comprehensive comparison of the efficiency benchmarks of  $\text{CuInSe}_2$  and silicon solar cells, tailored for researchers, scientists, and professionals in the field. We will delve into the latest record efficiencies, the experimental protocols for their evaluation, and a structured comparison of their performance metrics.

## Quantitative Performance Comparison

The following table summarizes the key performance indicators for record-holding laboratory-scale  $\text{CuInSe}_2$  (and its CIGS variant) and silicon solar cells. It is important to note that these represent champion cell efficiencies, which are typically higher than the efficiencies of commercially available modules.

Parameter	Copper Indium Gallium Selenide (CIGS)	Crystalline Silicon (mono-Si)
Record Efficiency	23.35% (Cd-Free Cu(In,Ga)(Se,S) <sub>2</sub> )	27.81% (Hybrid Interdigitated Back-Contact)[1][2][3][4]
Typical Commercial Module Efficiency	15% - 19%	19% - 23%
Theoretical Efficiency Limit (Single Junction)	~30%	~29.4% (Shockley-Queisser limit)
Key Performance Characteristics	High absorption coefficient, good performance in low light and high temperatures, potential for flexible substrates. [5]	Mature and reliable technology, high efficiency and long-term stability, well-established manufacturing processes.
Challenges	Complexity in composition control of the absorber layer, scarcity of indium.	Higher manufacturing costs for high-purity silicon wafers, performance degradation at high temperatures.

## Experimental Protocols: A Closer Look

The determination of solar cell efficiency is a meticulous process governed by standardized procedures to ensure reproducibility and comparability of results across different research laboratories and manufacturing facilities.

## Fabrication of High-Efficiency Solar Cells

CuInSe<sub>2</sub> (CIGS) Solar Cell Fabrication:

High-efficiency CIGS solar cells are typically fabricated on a substrate such as soda-lime glass coated with a molybdenum (Mo) back contact. The crucial CIGS absorber layer is most commonly deposited using one of two primary methods:

- **Co-evaporation:** This physical vapor deposition technique involves the simultaneous evaporation of copper, indium, gallium, and selenium from different sources in a high-

vacuum chamber.[6] This method allows for precise control over the elemental composition and grading of the bandgap within the absorber layer, which is critical for achieving high efficiencies.

- **Two-Step Process (Selenization):** In this method, a precursor film of copper, indium, and gallium is first deposited onto the substrate, often by sputtering.[7] This metallic precursor is then exposed to a selenium-containing atmosphere (e.g., H<sub>2</sub>Se gas or evaporated selenium) at elevated temperatures. This "selenization" step converts the metallic film into the CIGS semiconductor.

Following the deposition of the CIGS layer, a thin buffer layer, traditionally cadmium sulfide (CdS) deposited via chemical bath deposition (CBD), is applied.[6][8] This is followed by a transparent conducting oxide (TCO) window layer, typically intrinsic zinc oxide (i-ZnO) and aluminum-doped zinc oxide (AZO), deposited by sputtering.[8] Finally, metal contact grids (e.g., Ni/Al) are deposited to complete the cell structure.[7]

**Silicon Solar Cell Fabrication (Hybrid Interdigitated Back-Contact - HIBC):**

The record-efficiency silicon solar cell utilizes a sophisticated Hybrid Interdigitated Back-Contact (HIBC) architecture. While the proprietary specifics of the record cell's fabrication by LONGi are not fully disclosed, the general principles of IBC cell manufacturing involve:

- **Wafer Preparation:** The process starts with a high-quality monocrystalline silicon wafer.
- **Front Surface Passivation:** A dielectric layer is deposited on the front surface to reduce recombination losses. This is crucial for maximizing the collection of charge carriers.
- **Backside Structuring:** The key feature of IBC cells is that both the positive and negative electrical contacts are located on the rear of the cell. This is achieved by creating interdigitated (finger-like) regions of p-type and n-type doping on the backside. This complex patterning is often done using photolithography and etching techniques.
- **Metallization:** Metal contacts are then deposited onto these doped regions to collect the current. By having the contacts on the back, shadowing losses on the front surface are eliminated, increasing the amount of light that can be absorbed.

## Characterization and Efficiency Measurement

The efficiency of a solar cell is determined by measuring its current-voltage (I-V) characteristics under standardized illumination. The internationally recognized Standard Test Conditions (STC) are:

- Irradiance: 1000 W/m<sup>2</sup> (or 100 mW/cm<sup>2</sup>)
- Spectral Distribution: Air Mass 1.5 (AM1.5) global spectrum, which simulates the sunlight spectrum after passing through 1.5 times the Earth's atmosphere.
- Cell Temperature: 25 °C

The experimental setup for I-V measurement typically includes:

- A solar simulator to provide a uniform and stable light source that mimics the AM1.5 spectrum.
- A temperature-controlled stage to maintain the cell at 25 °C.
- A four-point probe measurement system to accurately measure the voltage and current, minimizing the influence of contact resistance.
- A variable electronic load to sweep the voltage across the cell from its open-circuit condition to its short-circuit condition.

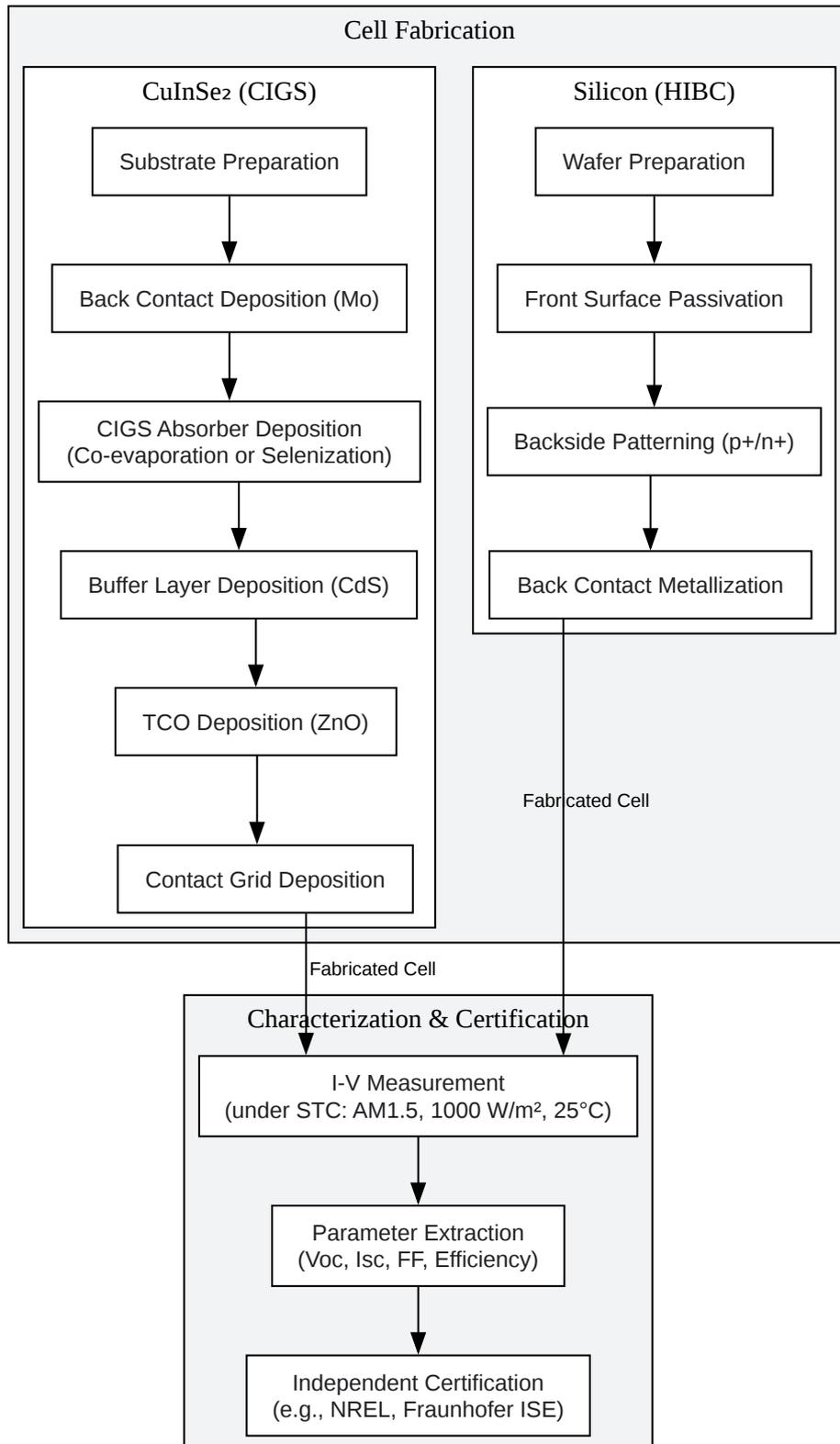
From the resulting I-V curve, the key performance parameters are extracted:

- Open-Circuit Voltage (V<sub>oc</sub>): The maximum voltage when no current is flowing.
- Short-Circuit Current (I<sub>sc</sub>): The maximum current when the voltage is zero.
- Fill Factor (FF): A measure of the "squareness" of the I-V curve, representing the ratio of the maximum power to the product of V<sub>oc</sub> and I<sub>sc</sub>.
- Efficiency (η): The ratio of the maximum power output (P<sub>max</sub>) to the input power from the light source (P<sub>in</sub>).

For a result to be officially recognized as a record, it must be certified by an accredited independent laboratory such as the National Renewable Energy Laboratory (NREL) in the

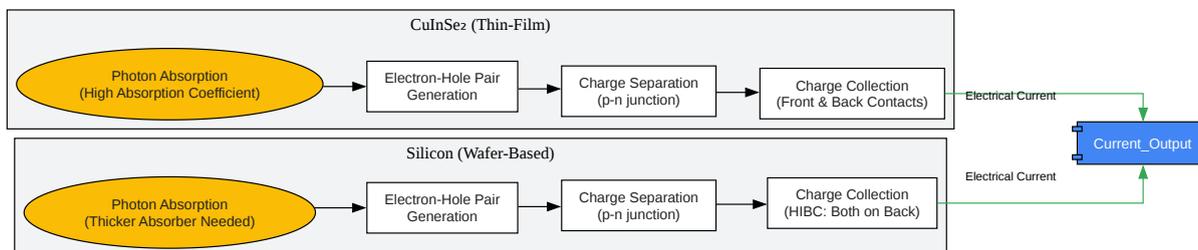
United States or the Fraunhofer Institute for Solar Energy Systems (ISE) in Germany. These institutions adhere to rigorous calibration and measurement protocols to ensure the accuracy and impartiality of the results.

## Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the fabrication and benchmarking of CuInSe<sub>2</sub> and Silicon solar cells.



[Click to download full resolution via product page](#)

Caption: Simplified logical flow of charge generation and collection in CuInSe<sub>2</sub> and Silicon solar cells.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pv-magazine.com](http://pv-magazine.com) [pv-magazine.com]
- 2. 34.85%! LONGi Breaks World Record for Crystalline Silicon-Perovskite Tandem Solar Cell Efficiency Again -LONGi [longi.com]
- 3. LONGi Claims 27.81% Efficiency From Its Latest Solar Cell [saurenergy.com]
- 4. LONGi Breaks Own Record Again: HIBC Cell Reaches 27.81% Efficiency - EnergyTrend [energytrend.com]

- 5. Method for measuring I-V characteristics of solar cells | IEEE Conference Publication | IEEE Xplore [ieeexplore.ieee.org]
- 6. pveducation.org [pveducation.org]
- 7. mdpi.com [mdpi.com]
- 8. CIGS Solar Cell Structure and Construction Here is How [eossolarsolutions.co.uk]
- To cite this document: BenchChem. [A Comparative Benchmarking Guide: CuInSe<sub>2</sub> vs. Silicon Solar Cell Efficiency]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076934#benchmarking-of-cuinse2-solar-cell-efficiency-against-silicon]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)